

# In-Depth Technical Guide to the Health and Safety of 1,4-Benzenedimethanol

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## Compound of Interest

Compound Name: 1,4-Benzenedimethanol

Cat. No.: B118111

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety information currently available for **1,4-Benzenedimethanol** (CAS No. 589-29-7). The content is structured to meet the needs of laboratory and drug development professionals, with a focus on data presentation, safe handling protocols, and emergency procedures.

## Chemical and Physical Properties

**1,4-Benzenedimethanol**, also known as p-xylylene glycol, is a white to off-white crystalline powder.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
Molecular Weight	138.16 g/mol	[1][3][4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	114-119 °C	[2][3][5][6]
Boiling Point	138-143 °C at 1 mmHg	[2][3][6]
Solubility	Soluble in hot water, ether, toluene, and methanol.	[1][2][6]
Synonyms	p-Xylene-alpha,alpha'-diol, Terephthalyl alcohol	[4][6]

## Toxicological Data

The toxicological properties of **1,4-Benzenedimethanol** have not been fully investigated.[1] The available information from safety data sheets indicates potential for irritation, but quantitative data such as LD50 or detailed study results are largely unavailable.

Hazard Classification	Finding	References
Acute Oral Toxicity	GHS data suggests it may be harmful if swallowed, though detailed studies are lacking.	[4]
Skin Irritation	May cause skin irritation.[1][7] Symptoms can include itching, scaling, reddening, or blistering.[7]	
Eye Irritation	May cause serious eye irritation.[1][7] Symptoms can include redness, watering, and itching.[7]	
Respiratory Irritation	May cause respiratory tract irritation upon inhalation of dust.[1][7]	
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.[7][8]	
Sensitization	No information available.	[8]

## Experimental Protocols

Detailed experimental protocols for toxicological studies specific to **1,4-Benzenedimethanol** are not publicly available. However, this section outlines the standard methodologies that would be employed to assess the health hazards of a similar chemical substance, based on OECD and other regulatory guidelines.

### Protocol for Acute Dermal Irritation Study (Based on OECD 404)

- Objective: To assess the potential of a substance to cause skin irritation.
- Test System: Healthy young adult albino rabbits.

- Procedure:
  - Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animal.
  - 0.5 g of the test substance (moistened with a small amount of water to form a paste) is applied to a small area (approx. 6 cm<sup>2</sup>) of the clipped skin and covered with a gauze patch and semi-occlusive dressing.
  - The exposure period is 4 hours.
  - After 4 hours, the dressing and any residual test substance are removed.
  - The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
  - Observations are scored according to a standardized scale (e.g., Draize scale).

## Protocol for Acute Eye Irritation Study (Based on OECD 405)

- Objective: To determine the potential of a substance to produce irritation or corrosion to the eye.
- Test System: Healthy young adult albino rabbits.
- Procedure:
  - The eyes of the animal are examined for any pre-existing defects within 24 hours before the test.
  - A single dose of the test substance (e.g., 0.1 g for a solid) is placed in the conjunctival sac of one eye after gently pulling the lower lid away from the eyeball. The other eye serves as a control.<sup>[9]</sup>
  - The eyelids are gently held together for about one second to prevent loss of the material.  
<sup>[9]</sup>

- The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application.<sup>[9]</sup>
- The observation period may be extended up to 21 days to assess the reversibility of any effects.<sup>[7]</sup>
- Lesions are scored according to a standardized scale.

## Handling and Safety Procedures

Proper handling and storage are crucial to minimize exposure and ensure safety in the laboratory.

## Personal Protective Equipment (PPE)

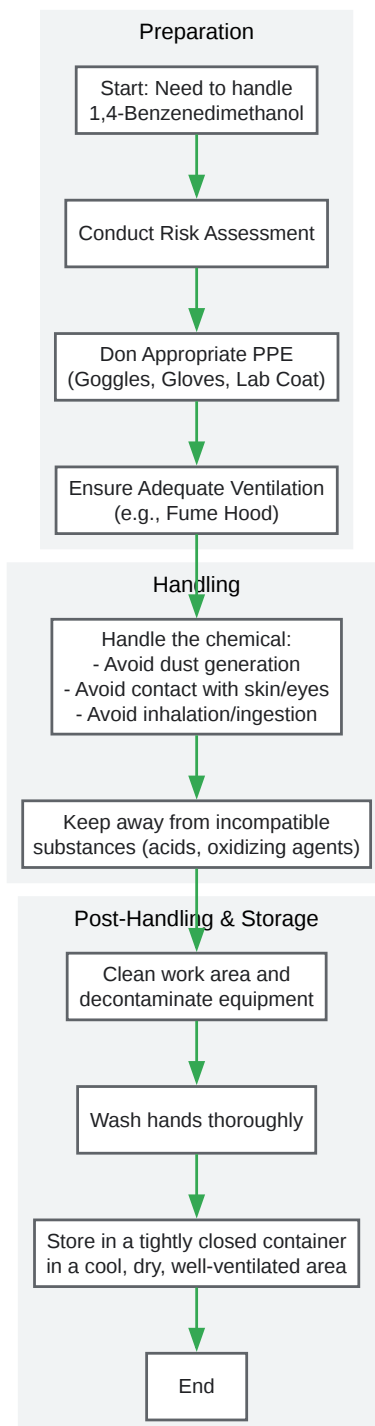
A risk assessment should be conducted before handling, but the following PPE is generally recommended:

PPE Type	Specification	References
Eye Protection	Chemical safety goggles or glasses meeting OSHA 29 CFR 1910.133 or European Standard EN166.	<sup>[1]</sup> <sup>[6]</sup>
Hand Protection	Wear appropriate protective gloves (e.g., nitrile rubber).	<sup>[1]</sup>
Skin and Body	Wear appropriate protective clothing to prevent skin exposure.	<sup>[1]</sup> <sup>[6]</sup>
Respiratory	Use in a well-ventilated area. If dust generation is likely, a NIOSH/MSHA-approved respirator should be used.	<sup>[1]</sup>

## Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **1,4-Benzenedimethanol**.

Safe Handling and Storage Workflow for 1,4-Benzenedimethanol



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Caption: Workflow for safe handling and storage of **1,4-Benzenedimethanol**.

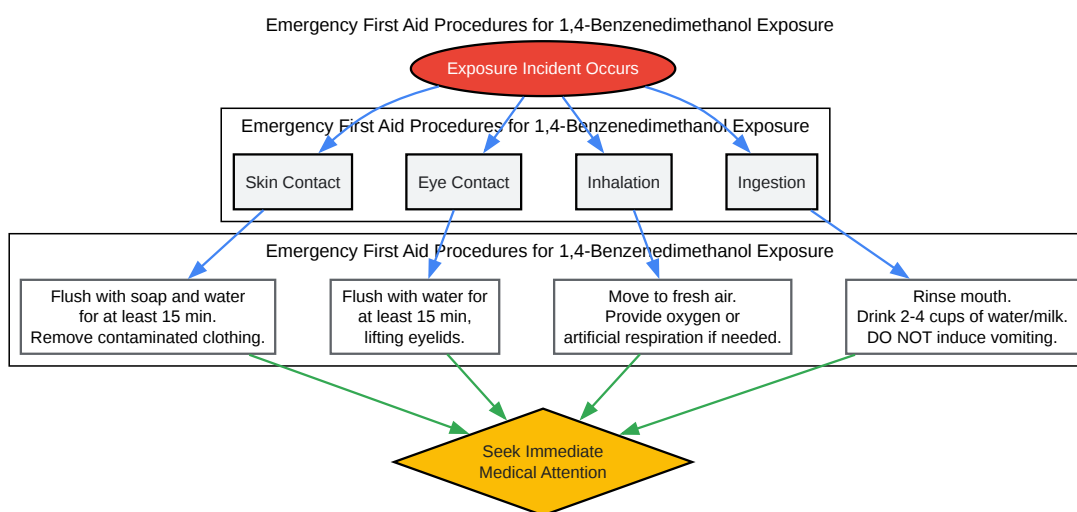
## Emergency and First Aid Procedures

In the event of accidental exposure, immediate and appropriate first aid is critical. The following procedures should be followed.

Exposure Route	First Aid Measures	References
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1][7]
Skin Contact	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid. Wash clothing before reuse.	[1][7]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[1][7]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.	[1][7]

## Emergency Response Logic

The diagram below outlines the decision-making process for responding to an exposure incident.



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Caption: Logical flow for first aid response to exposure incidents.

## Fire and Accidental Release Measures

- Fire Fighting: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[1][7] Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][7] During a fire, irritating and highly toxic gases may be generated.[1]



- Accidental Release: Wear appropriate personal protective equipment.[1] Vacuum or sweep up material and place it into a suitable disposal container.[1] Avoid generating dusty conditions and ensure adequate ventilation.[1]

## Stability and Reactivity

- Stability: Stable under normal temperatures and pressures.[1]
- Incompatible Materials: Avoid contact with acids, acid chlorides, acid anhydrides, and oxidizing agents.[1][6]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide may be formed during combustion.[1][6]

This guide is intended to provide essential health and safety information. It is not a substitute for a thorough risk assessment, which should be conducted by qualified professionals before any handling or use of **1,4-Benzenedimethanol**. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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